

Spectroscopic Characterization of 3-((2,6-Dimethylphenyl)amino)phenol: A Technical Guide

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Compound of Interest

Compound Name: 3-((2,6-Dimethylphenyl)amino)phenol

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Introduction

3-((2,6-Dimethylphenyl)amino)phenol, with the molecular formula C₁₄H₁₅NO and a molecular weight of 213.28 g/mol, is a molecule of significant interest in the development of pharmaceutical intermediates.^{[1][2]} Its unique structure, combining a substituted aminophenol with a dimethylphenyl group, gives rise to a distinct spectroscopic fingerprint. This guide provides a comprehensive overview of the expected spectroscopic data for this compound, offering researchers and drug development professionals a detailed reference for its characterization. We will delve into the theoretical underpinnings and practical considerations for analyzing its Nuclear Magnetic Resonance (NMR), Infrared (IR), Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectra. While direct experimental data for this specific molecule is not widely published, this guide will provide a robust predictive analysis based on the well-established spectroscopic principles of its constituent functional groups and data from analogous structures.

Molecular Structure and Expected Spectroscopic Features

The structure of **3-((2,6-Dimethylphenyl)amino)phenol** is presented below. Understanding the arrangement of its atoms and functional groups is fundamental to interpreting its spectroscopic

data.

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References

- 1. 3-((2,6-Dimethylphenyl)amino)phenol [myskinrecipes.com]
- 2. 180163-21-7(3-((2,6-Dimethylphenyl)amino)phenol) | Kuujia.com [kuujia.com]
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